

Application of Beta-D-Allose as a Cryoprotective Agent for Mammalian Cells

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Compound of Interest

Compound Name: *beta-D-allose*

Cat. No.: *B014380*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

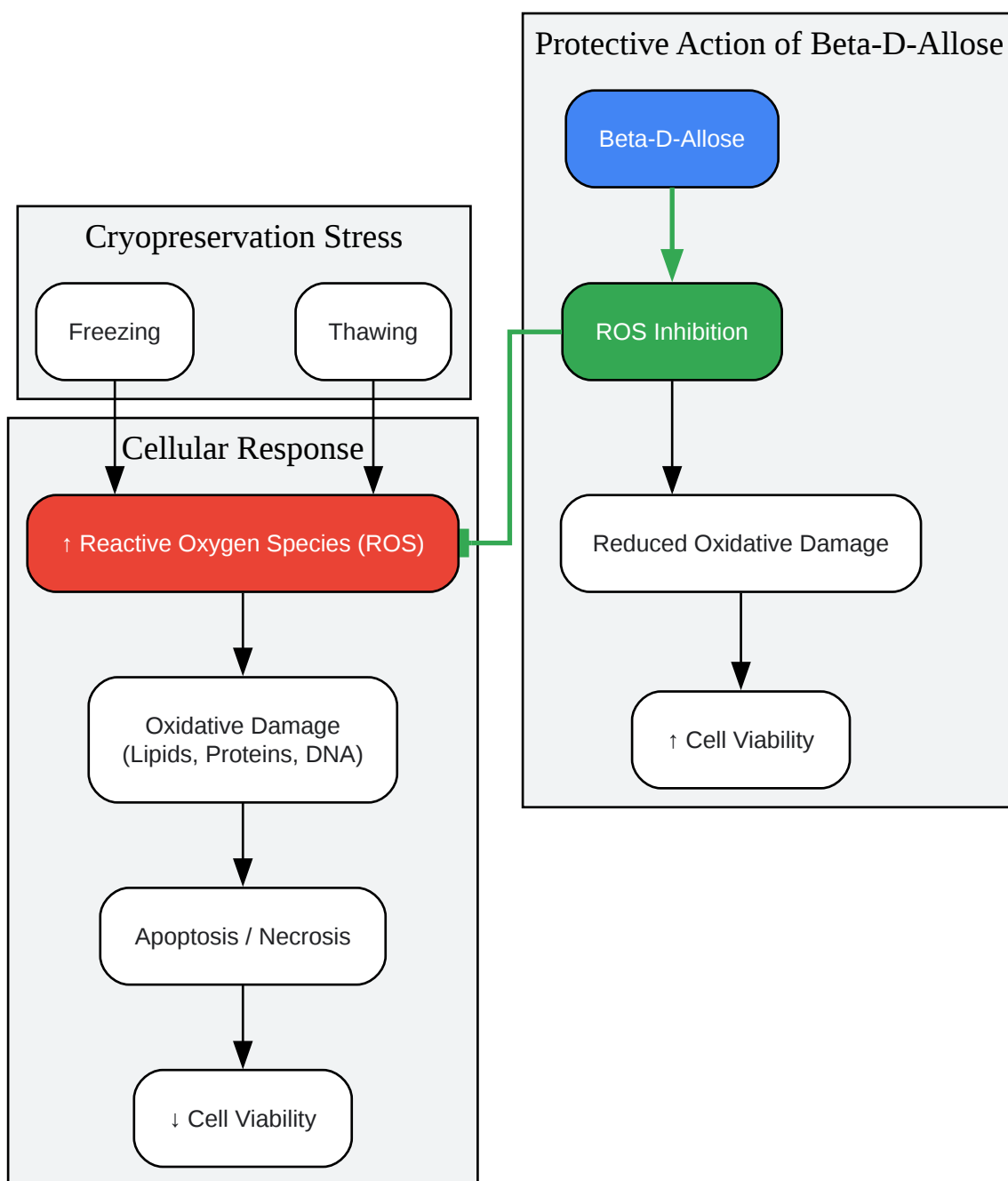
Cryopreservation is a critical technology for the long-term storage of mammalian cells, underpinning advancements in biomedical research, cell-based therapies, and drug development. The process, however, can induce significant cellular stress, primarily due to the formation of ice crystals and increased concentrations of solutes, leading to osmotic shock and the generation of reactive oxygen species (ROS). These factors can compromise cell viability and function post-thaw. To mitigate this damage, cryoprotective agents (CPAs) are essential.

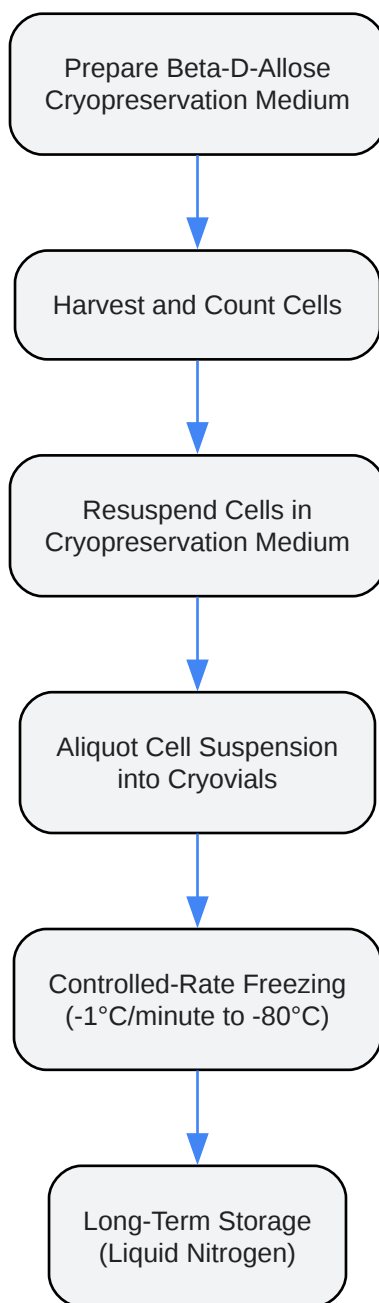
Beta-D-allose, a rare sugar, has emerged as a promising non-toxic cryoprotectant. It has demonstrated a protective effect on various mammalian cells during freezing, comparable to the widely used cryoprotectant trehalose.^{[1][2]} A key advantage of **beta-D-allose** is its ability to inhibit the production of ROS, a major contributor to cryoinjury.^{[1][2]}

These application notes provide a comprehensive overview of the use of **beta-D-allose** as a cryoprotective agent, including a summary of its effects on cell viability, its proposed mechanism of action, and detailed protocols for its application in the cryopreservation of mammalian cells.

Mechanism of Action

The primary mechanism by which **beta-D-allose** is thought to exert its cryoprotective effects is through the reduction of oxidative stress. The freezing and thawing process can lead to an overproduction of reactive oxygen species (ROS), which can damage cellular components such as lipids, proteins, and DNA, ultimately leading to apoptosis or necrosis. **Beta-D-allose** has been shown to have a novel inhibitory effect on the production of ROS, thereby protecting cells from oxidative damage during cryopreservation.^{[1][2]}





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References

- 1. Cryoprotective effects of D-allose on mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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